

An In-depth Technical Guide to 1-Bromo-3-phenylpropan-2-one

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Compound of Interest

Compound Name: 1-Bromo-3-phenoxypropan-2-one

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-3-phenylpropan-2-one is a valuable reagent in organic synthesis, characterized by a reactive α -bromoketone moiety adjacent to a phenyl-substituted acetone framework.^[1] This structure renders it an excellent electrophile and alkylating agent, making it a key precursor in the synthesis of various heterocyclic compounds.^[1] Its utility is particularly noted in the formation of nitrogen-containing scaffolds such as pyrroles and imidazoles, which are of significant interest due to their potential pharmacological activities.^[1]

Physicochemical Properties

A clear understanding of the physicochemical properties of 1-Bromo-3-phenylpropan-2-one is essential for its handling, application in reactions, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO	[2][3]
Molecular Weight	213.07 g/mol	[2][3]
CAS Number	20772-12-7	[2][3]
Appearance	Dark Oil	[2]
IUPAC Name	1-bromo-3-phenylpropan-2-one	[3]
SMILES	<chem>C1=CC=C(C=C1)CC(=O)CBr</chem>	[3]

Synthesis and Reactivity

The synthesis of 1-Bromo-3-phenylpropan-2-one and related structures often involves the bromination of a suitable precursor. For instance, a general approach involves the reaction of a phenyl-substituted propane derivative with a brominating agent.

The reactivity of 1-Bromo-3-phenylpropan-2-one is primarily dictated by the presence of the α -bromoketone functional group. This makes the carbon atom attached to the bromine highly susceptible to nucleophilic attack, leading to the substitution of the bromine atom. This reactivity is the cornerstone of its application in the synthesis of more complex molecules.[1]

Applications in Drug Development and Organic Synthesis

1-Bromo-3-phenylpropan-2-one serves as a versatile intermediate in the synthesis of a wide array of organic compounds, including those with potential therapeutic applications.

- **Synthesis of Heterocyclic Compounds:** It is a key starting material for the synthesis of various heterocyclic systems. The reaction mechanism typically involves nucleophilic substitution of the bromine atom, which can be followed by intramolecular cyclization to form rings.[1]
- **Building Block for Complex Molecules:** Its bifunctional nature allows for its use in the stepwise construction of more intricate molecular architectures.[1]

- Pharmaceutical and Agrochemical Intermediates: While direct applications are in synthesis, the derivatives of 1-Bromo-3-phenylpropan-2-one are explored in the development of pharmaceuticals and agrochemicals.

Safety and Handling

Proper handling of 1-Bromo-3-phenylpropan-2-one is crucial due to its hazardous nature.

Hazard Identification:

- Combustible liquid.[3][4]
- Causes skin irritation.[3][4]
- Causes serious eye damage.[3][4]
- May cause respiratory irritation.[3][4]

Precautionary Measures:

- Handle in a well-ventilated place.[4]
- Wear suitable protective clothing, including gloves and eye/face protection.[4]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]

In case of exposure, it is imperative to seek medical attention.[4][5]

Chemical Structure and Representation

The structural representation of 1-Bromo-3-phenylpropan-2-one is crucial for understanding its reactivity and interactions.

Caption: 2D chemical structure of 1-Bromo-3-phenylpropan-2-one.

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